

Personal protective equipment for handling 5-Hydroxyvanillin

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Compound of Interest

Compound Name: 5-Hydroxyvanillin

Cat. No.: B181199

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Essential Safety and Handling Guide for 5-Hydroxyvanillin

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **5-Hydroxyvanillin**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Key Physical and Chemical Properties

A summary of the key quantitative data for **5-Hydroxyvanillin** is presented below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₈ O ₄
Molecular Weight	168.15 g/mol [1][2]
Melting Point	131-134 °C[3]
Boiling Point	339.9 ± 37.0 °C (Predicted)[3]
Appearance	Off-white to gray or yellow crystalline solid[1][3]
Solubility	Soluble in DMSO (≥ 150 mg/mL)[1]
Relative Density	1.378 ± 0.06 g/cm ³ (Predicted)[3]

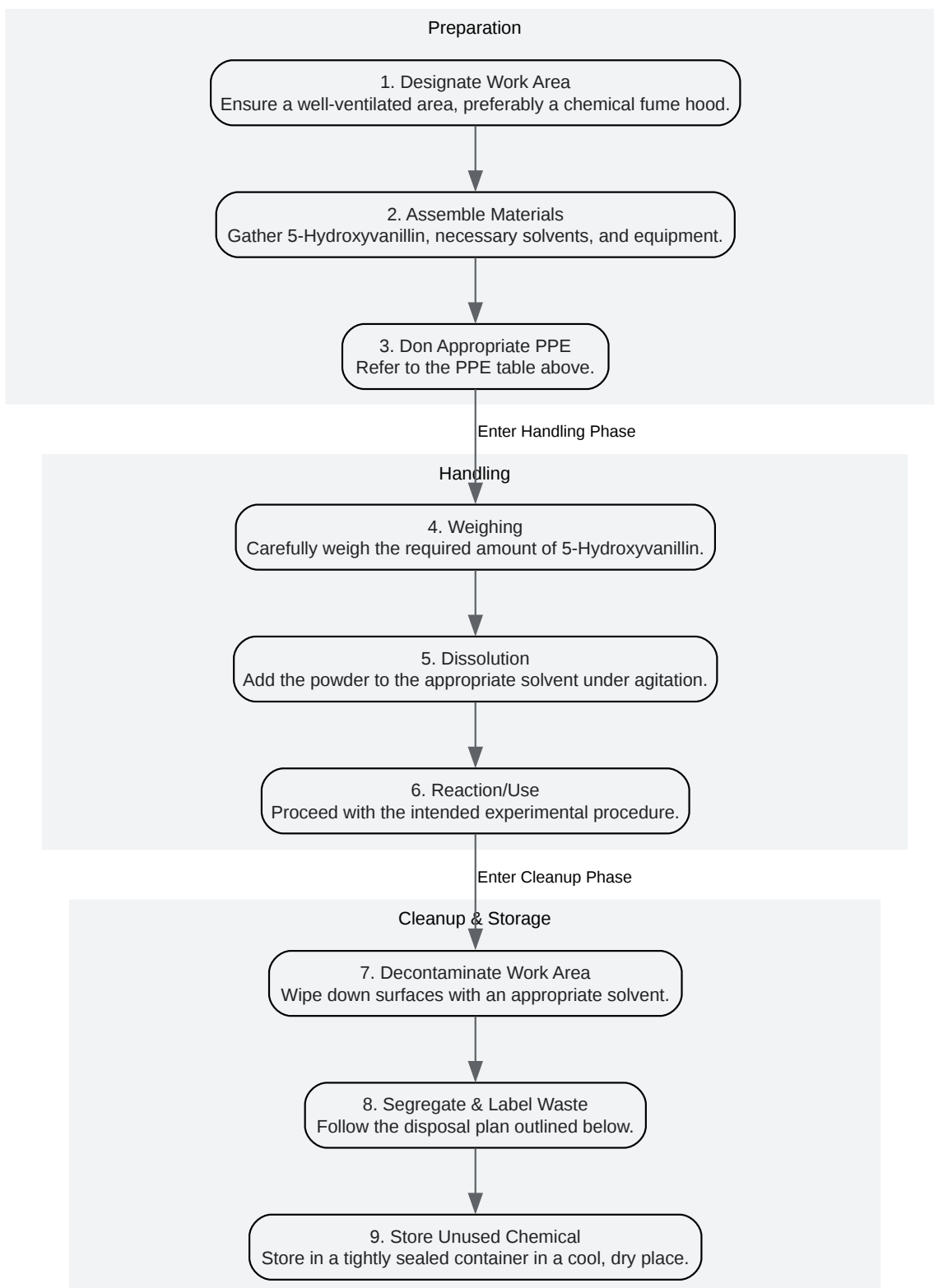
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **5-Hydroxyvanillin** to mitigate risks of skin, eye, and respiratory irritation. The following table outlines the recommended PPE.

PPE Category	Item	Standard/Specification
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene gloves are recommended for handling aromatic aldehydes. [4] [5] [6] [7] Butyl gloves also offer protection against a wide variety of aldehydes. [4] [5]
Eye Protection	Safety glasses with side shields or Goggles	Must be worn at all times.
Respiratory Protection	NIOSH-approved respirator	A minimum of an N95 filtering facepiece respirator is recommended for handling fine powders. [8] For activities with a higher potential for aerosolization, a higher level of protection, such as a full-facepiece respirator with appropriate cartridges, should be considered. [8] [9]
Body Protection	Laboratory coat	A standard lab coat is required.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **5-Hydroxyvanillin** is crucial for safety and experimental success.

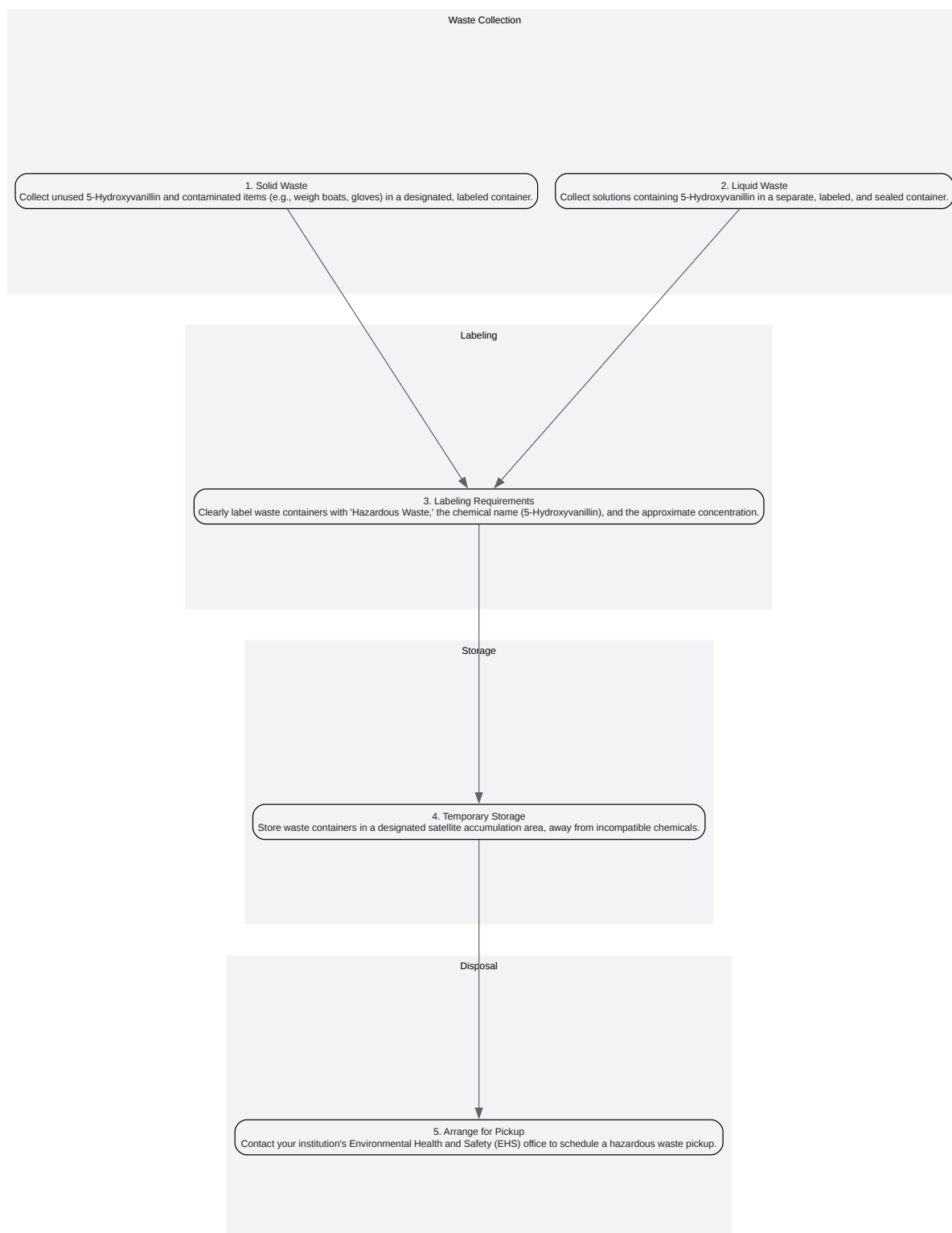


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Caption: A step-by-step workflow for the safe handling of **5-Hydroxyvanillin**.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-Hydroxyvanillin** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: A procedural diagram for the proper disposal of **5-Hydroxyvanillin** waste.

Experimental Protocols: Synthesis of 5-Hydroxyvanillin from 5-Iodovanillin

The following protocol details a common method for the synthesis of **5-Hydroxyvanillin**.[\[10\]](#)
[\[11\]](#)

Materials:

- 5-Iodovanillin
- Hydrated cupric sulphate
- 4 N Sodium hydroxide solution
- Concentrated hydrochloric acid
- Ether or Ethyl acetate (for extraction)
- Benzene or Toluene (for recrystallization)
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 5-Iodovanillin (2.8 g), hydrated cupric sulphate (1.6 g), and 4 N sodium hydroxide solution (76 ml).[\[10\]](#)[\[11\]](#) An inert atmosphere (e.g., nitrogen) is recommended.[\[10\]](#)
[\[11\]](#)
- **Reflux:** Heat the mixture to reflux (approximately 105°C) with continuous stirring for 4.5 hours.[\[10\]](#)[\[11\]](#)
- **Cooling and Filtration:** After the reflux period, cool the mixture to 60-70°C and filter it under suction to remove solid residues. Wash the residue with hot water.[\[10\]](#)[\[11\]](#)
- **Acidification:** Cool the alkaline filtrate to 10°C. While stirring continuously, slowly add concentrated hydrochloric acid dropwise to acidify the solution to a pH of 3-4. Maintain the

temperature below 25°C during this process.[10][11]

- Extraction: Extract the resulting mixture with a suitable organic solvent such as ether or ethyl acetate. Continuous extraction for several hours may be necessary for optimal yield.[10][11]
- Drying and Evaporation: Dry the organic extract over anhydrous magnesium sulfate. Remove the solvent by evaporation to obtain the crude product.[10][11]
- Recrystallization: Purify the crude **5-Hydroxyvanillin** by recrystallization from a suitable solvent like benzene or toluene to yield the final product.[10][11]

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